

# Personal protective equipment for handling Brepocitinib

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# Essential Safety and Handling Guide for Brepocitinib

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Brepocitinib**. Adherence to these procedures is essential to ensure personal safety and proper disposal.

**Brepocitinib** is an orally available, selective inhibitor of non-receptor tyrosine-protein kinase TYK2 and tyrosine-protein kinase JAK1 (Janus kinase 1)[1][2]. As with any active pharmaceutical ingredient, proper handling and personal protective equipment (PPE) are paramount to minimize exposure and mitigate potential health risks.

### **Hazard Identification and Classification**

**Brepocitinib** and its tosylate salt are classified with the following hazards:



Hazard Statement	Description	GHS Classification	Source
H315	Causes skin irritation	Skin Irritation	[3]
H319	Causes serious eye irritation	Eye Irritation	[3]
H335	May cause respiratory irritation	Specific Target Organ Toxicity	[3]
H361	Suspected of damaging fertility or the unborn child	Reproductive Toxicity	[1][2]

Signal Word: Warning[3]

# **Personal Protective Equipment (PPE)**

The following PPE is mandatory when handling **Brepocitinib** to prevent skin contact, eye exposure, and inhalation.

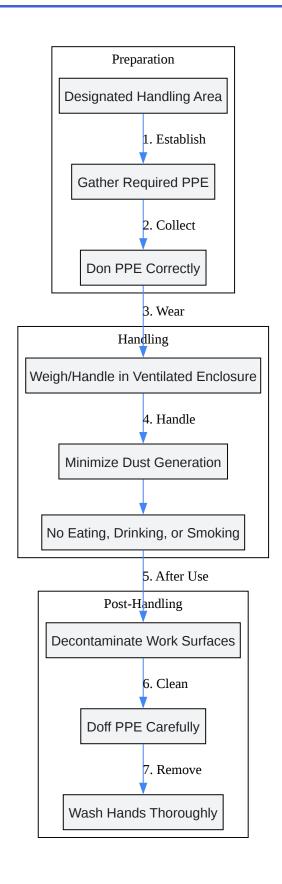


PPE Category	Item	Specification
Hand Protection	Chemical resistant gloves	Nitrile or other appropriate material. Double gloving is recommended for hazardous drugs.[4]
Body Protection	Protective clothing	A lab coat or gown designed to resist chemical permeation.[3] [5]
Eye/Face Protection	Safety glasses with side shields or goggles	Must be worn to protect against splashes. A face shield may be necessary if there is a significant splash risk.[3]
Respiratory Protection	NIOSH/MSHA approved respirator	Required when handling the powder outside of a certified chemical fume hood or biological safety cabinet to avoid dust inhalation.[6]

# **Operational and Handling Plan**

A systematic approach is crucial for safely handling **Brepocitinib** in a laboratory setting.





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Figure 1. Step-by-step workflow for the safe handling of Brepocitinib.



## **Emergency Procedures**

In the event of accidental exposure, follow these first aid measures immediately.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Call a poison center or doctor if you feel unwell.[3]
Skin Contact	Immediately wash with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.[3]
Eye Contact	Rinse cautiously with water for several minutes.  Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a poison center or doctor if you feel unwell.

## **Spill and Disposal Plan**

Proper containment and disposal are critical to prevent environmental contamination and further exposure.



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#### Figure 2. Logical flow for spill response and disposal of **Brepocitinib** waste.

#### Spill Cleanup:

- Avoid breathing dust.[3]
- Wear appropriate personal protective equipment as outlined above.[3]
- For spills, prevent further leakage if safe to do so.[3]
- Vacuum, sweep up, or absorb the material with an inert substance and place it into a suitable, labeled disposal container.[3]

Disposal: Dispose of contents and the container to an approved waste disposal plant in accordance with local, state, and federal regulations.[3] Do not allow the product to enter drains, waterways, or soil.[3]

## **Storage Conditions**

Store **Brepocitinib** in a tightly-closed container in a cool, dry, and well-ventilated area, away from incompatible substances and sources of ignition.[3] It should be stored locked up.[3]

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